

Trimethylsulfonium Iodide (CAS 2181-42-2): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Trimethylsulfonium iodide

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylsulfonium iodide (TMSI), CAS Number 2181-42-2, is a versatile and reactive sulfonium salt widely employed in organic synthesis. It serves as a crucial precursor to dimethylsulfonium methylide, a sulfur ylide that is a key reagent in the Johnson-Corey-Chaykovsky reaction for the synthesis of epoxides, cyclopropanes, and aziridines. This technical guide provides a comprehensive overview of its chemical properties, spectral data, safety and handling protocols, and detailed experimental procedures for its synthesis and application.

Chemical and Physical Properties

Trimethylsulfonium iodide is a white to off-white or yellowish crystalline solid.^[1] It is soluble in water, alcohol, tetrahydrofuran (THF), and dimethyl sulfoxide (DMSO).^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	2181-42-2	[2]
Molecular Formula	C ₃ H ₉ I ₃ S	[3]
Molecular Weight	204.07 g/mol	[2][3]
Appearance	White to yellowish crystalline solid	[1][4]
Melting Point	215 - 220 °C	[2][4]
Solubility	Soluble in water, alcohol, THF, DMSO	[1]
InChI Key	VFJYIHQDILEQNR-UHFFFAOYSA-M	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the verification of the identity and purity of **Trimethylsulfonium iodide**.

Spectrum Type	Solvent	Chemical Shift (δ) / Notes	Reference(s)
¹ H NMR	DMSO-d ₆	2.940 ppm (singlet, 9H)	[4]
¹³ C NMR	D ₂ O	Spectrum available, specific shift not detailed in search results.	[3]

Synthesis of Trimethylsulfonium Iodide

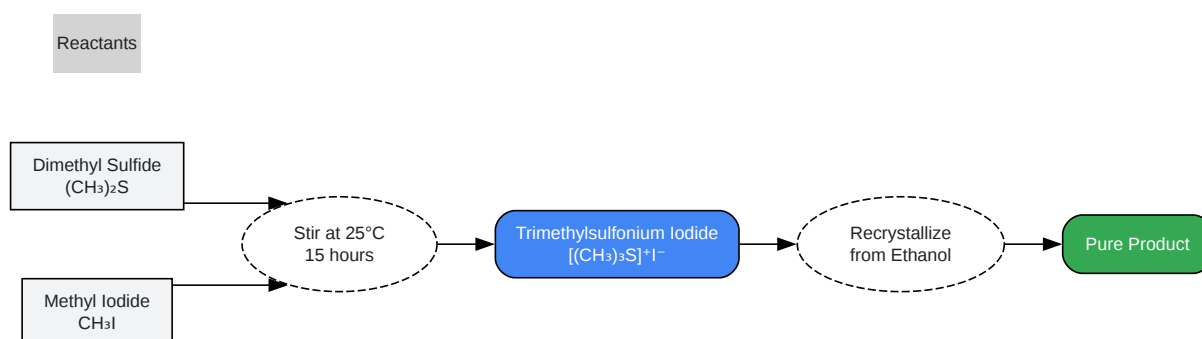
Trimethylsulfonium iodide can be readily synthesized in the laboratory via the S_N2 reaction between dimethyl sulfide and methyl iodide.

Experimental Protocol

A straightforward procedure for the synthesis of **Trimethylsulfonium iodide** is as follows:

- Combine dimethyl sulfide (1.0 equivalent) and methyl iodide (1.0 equivalent) in a suitable reaction vessel.
- Stir the mixture at room temperature (approx. 25 °C) for 15 hours.
- The product, **Trimethylsulfonium iodide**, will precipitate as a white solid.
- Collect the solid by filtration.
- To purify, the resulting solid can be crushed and recrystallized from absolute ethanol.[5]

Synthesis Workflow



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Caption: Synthesis workflow for **Trimethylsulfonium iodide**.

Applications in Organic Synthesis: The Johnson-Corey-Chaykovsky Reaction

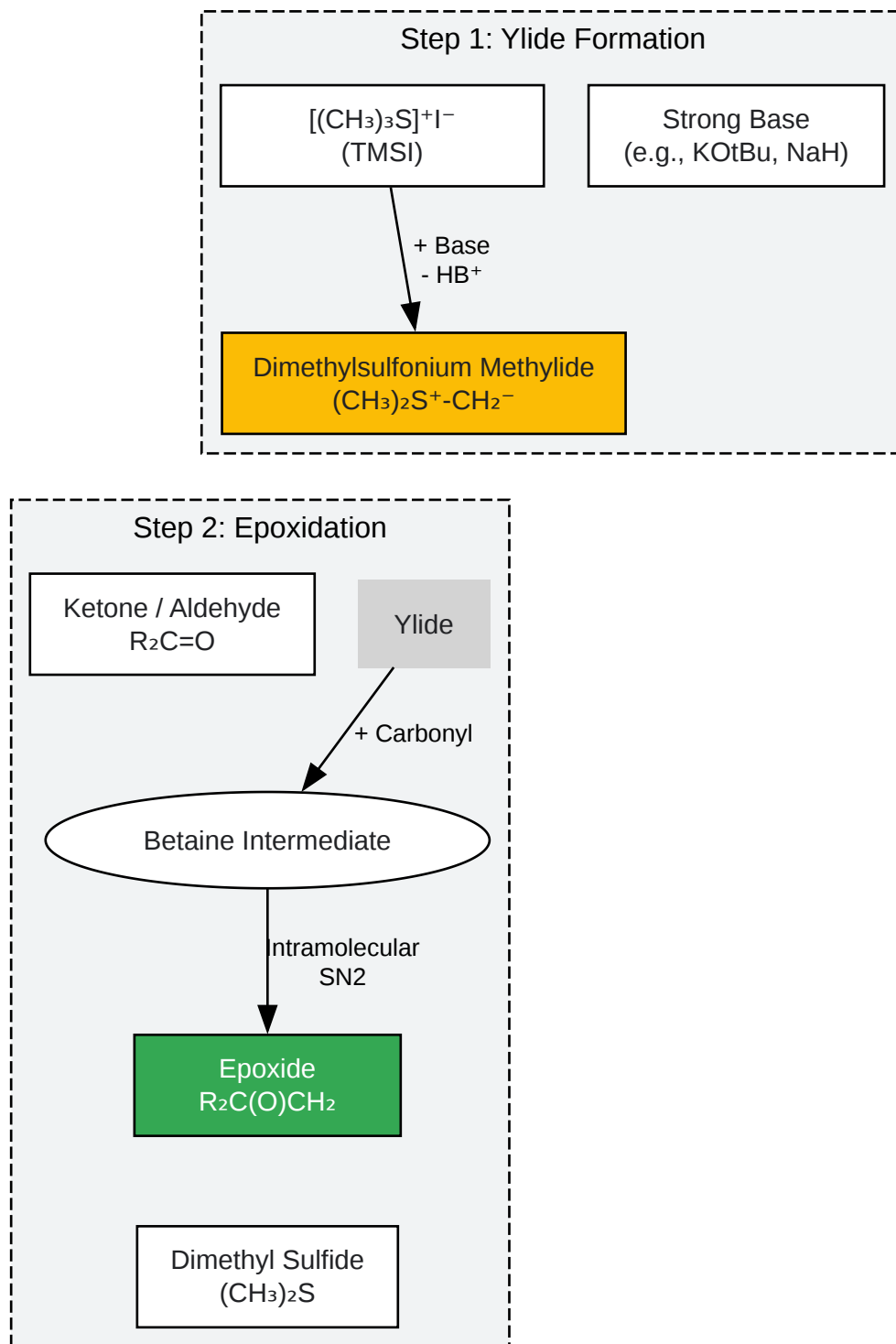
The primary application of **Trimethylsulfonium iodide** is as a precursor for dimethylsulfonium methylide, $[(\text{CH}_3)_2\text{S}^+\text{CH}_2^-]$, a sulfur ylide.^[1] This ylide is generated in situ by treating TMSI with a strong base and is used to convert aldehydes and ketones to epoxides.^{[5][6]}

Mechanism Overview

The process involves two key stages:

- **Ylide Formation:** A strong base deprotonates the trimethylsulfonium cation to form the reactive sulfur ylide.
- **Epoxidation:** The nucleophilic ylide attacks the carbonyl carbon of a ketone or aldehyde. The resulting intermediate undergoes an intramolecular $\text{S}_\text{N}2$ reaction to form a three-membered epoxide ring, with dimethyl sulfide as a neutral leaving group.^[6]

Johnson-Corey-Chaykovsky Reaction Mechanism

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Caption: Mechanism of the Johnson-Corey-Chaykovsky Reaction.

Experimental Protocol: Epoxidation of Allyl Cyclohexanone

The following protocol is an example of a Johnson-Corey-Chaykovsky epoxidation.^[5]

- Preparation: Add **Trimethylsulfonium iodide** (1.65 eq.) to dry dimethyl sulfoxide (DMSO, 25 mL) and stir until the salt is completely dissolved.
- Addition of Substrate: Add the starting material, allyl cyclohexanone (7.15 mmol, 1.0 eq.), to the solution.
- Ylide Generation and Reaction: Add a solution of potassium tert-butoxide (KOtBu, 1.65 eq.) in DMSO (17 mL).
- Reaction Time: Stir the resulting solution at room temperature for 2 hours.
- Workup: Quench the reaction by adding H₂O. Extract the mixture with ethyl ether.
- Purification: Wash the combined organic phases with H₂O and dry over anhydrous MgSO₄. Evaporate the solvent under reduced pressure. The crude product can be further purified by column chromatography to yield the desired epoxide.^[5]

Safety and Handling

Trimethylsulfonium iodide is considered hazardous and requires careful handling. It is classified as a skin, eye, and respiratory irritant.^{[7][8]}

Hazard Information	Precautionary and First Aid Measures
GHS Classification	Skin Irritant (Category 2), Serious Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)[7][8]
Signal Word	Warning[7]
Hazard Statements	H315: Causes skin irritation.[7] H319: Causes serious eye irritation.[7] H335: May cause respiratory irritation.[7]
Handling	Use in a well-ventilated area.[4] Wear protective gloves, clothing, and eye/face protection.[4] Avoid breathing dust.[7] Wash hands thoroughly after handling.[4]
Storage	Store in a cool, dry, well-ventilated place.[8] Keep container tightly closed.[4] Store locked up.[4] Incompatible with strong oxidizing agents and strong bases.[4]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[4][7]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash before reuse.[4]
First Aid (Inhalation)	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
Disposal	Dispose of contents/container to an approved waste disposal plant.[4]

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